

# Personal protective equipment for handling 1,3-Dichloro-2-propanol-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Dichloro-2-propanol-d5

Cat. No.: B565287

[Get Quote](#)

## Essential Safety and Handling Guide for 1,3-Dichloro-2-propanol-d5

This guide provides critical safety protocols and logistical plans for the handling and disposal of **1,3-Dichloro-2-propanol-d5** (CAS No. 1173020-20-6). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and minimizing environmental impact.

### Hazard Identification

**1,3-Dichloro-2-propanol-d5** is a deuterated analog of 1,3-Dichloro-2-propanol (CAS No. 96-23-1). The toxicological properties are expected to be similar to its non-deuterated counterpart, which is a combustible liquid that is toxic if swallowed or in contact with skin, causes serious eye irritation, and is suspected of causing cancer.<sup>[1][2][3][4]</sup> It may also cause respiratory irritation and damage to organs such as the liver and kidneys through prolonged or repeated exposure.<sup>[2][5]</sup>

GHS Hazard Statements:

- H227: Combustible liquid<sup>[1]</sup>
- H301 + H311: Toxic if swallowed or in contact with skin<sup>[2]</sup>
- H312: Harmful in contact with skin<sup>[1][3]</sup>

- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation[2]
- H330: Fatal if inhaled[2]
- H335: May cause respiratory irritation[2]
- H350: May cause cancer[1][3]
- H370: Causes damage to organs (Liver)[2]
- H372: Causes damage to organs (Liver, Blood, Kidney) through prolonged or repeated exposure[2]

## Quantitative Data

The following table summarizes key quantitative data for 1,3-Dichloro-2-propanol. Data for the deuterated form is limited, so information for the non-deuterated analog is provided.

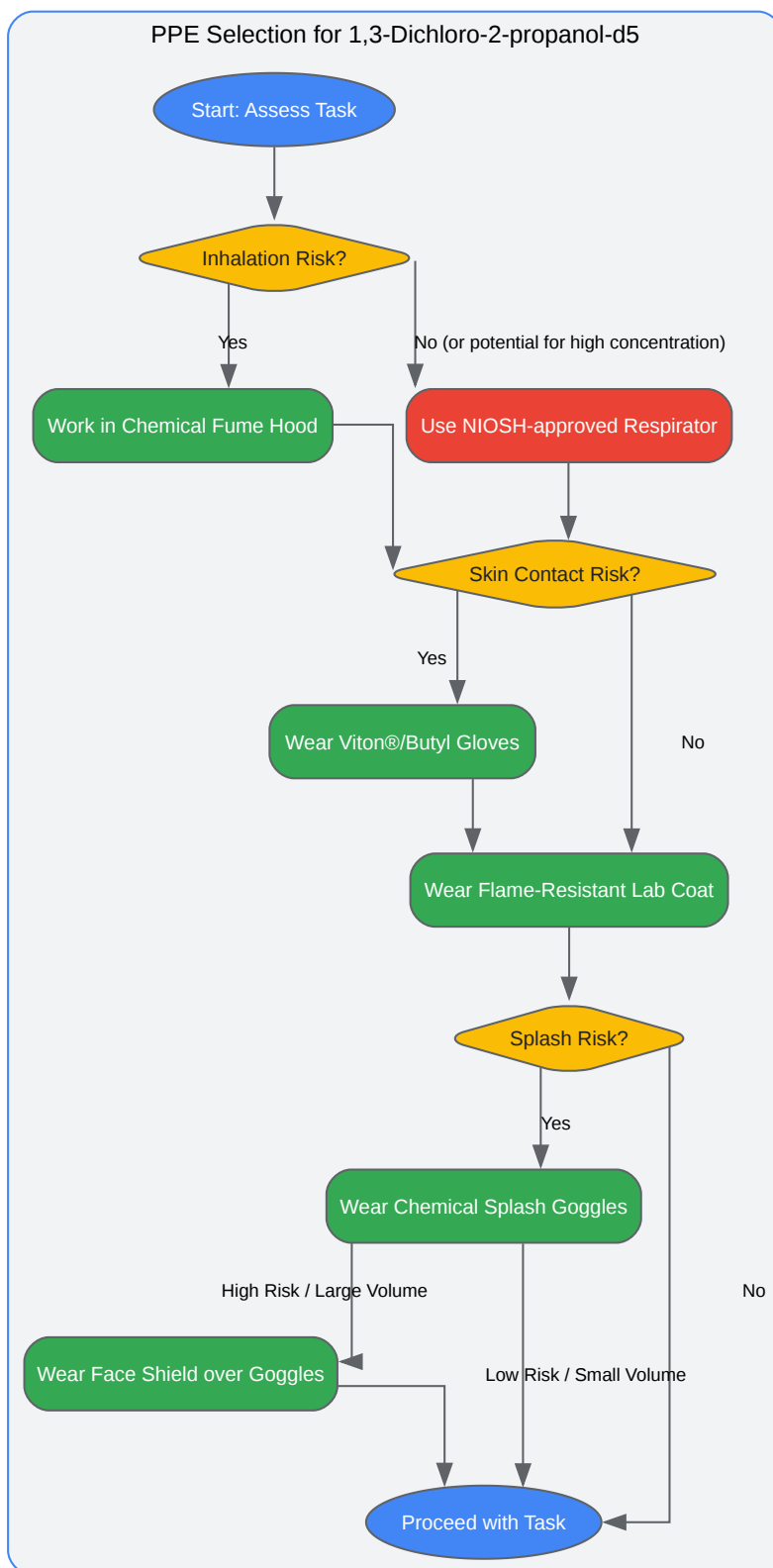
Property	Value
Molecular Formula	C <sub>3</sub> D <sub>5</sub> HCl <sub>2</sub> O[6]
Molecular Weight	134.02 g/mol [6][7]
Appearance	Colorless to yellow, slightly viscous liquid with an ethereal odor[8][9][10]
Boiling Point	174.3 °C[9][11]
Melting Point	-4 °C[11][12]
Flash Point	85 °C (185 °F)[13] or 74 °C (165 °F)[4][12]
Density	1.39 g/cm <sup>3</sup> at 20 °C[12]
Solubility in Water	110 g/L at 20 °C[12]
LD <sub>50</sub> (Oral, Rat)	81 - 110 mg/kg[2][12][13]
LD <sub>50</sub> (Dermal, Rabbit)	590 - 800 mg/kg[2][13][14]
LC <sub>50</sub> (Inhalation, Rat)	125 ppm (4 h)[2][14]
Storage Temperature	-20°C[6]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure through inhalation, skin contact, and eye contact.

- **Hand Protection:** Viton® or Viton®/Butyl laminate gloves are recommended for the highest level of protection against chlorinated hydrocarbons.[15] Standard nitrile gloves should be avoided for anything other than incidental contact.[15] Always inspect gloves for damage before use and dispose of them as hazardous waste.[3][15]
- **Eye Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are required to protect against splashes and vapors.[15]
- **Face Protection:** A face shield worn over chemical splash goggles is recommended when handling larger quantities (>500 mL) or when there is a significant risk of splashing.[15][16]

- **Body Protection:** A flame-resistant lab coat should be worn to protect against splashes of this combustible liquid.[\[15\]](#) Disposable garments may be considered for handling highly hazardous materials.[\[3\]](#)
- **Footwear:** Closed-toe, chemical-resistant shoes are required to prevent exposure from spills.[\[15\]](#)
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood to prevent the inhalation of vapors.[\[1\]](#)[\[15\]](#)[\[17\]](#) If exposure limits are exceeded, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[\[3\]](#)[\[13\]](#)



[Click to download full resolution via product page](#)

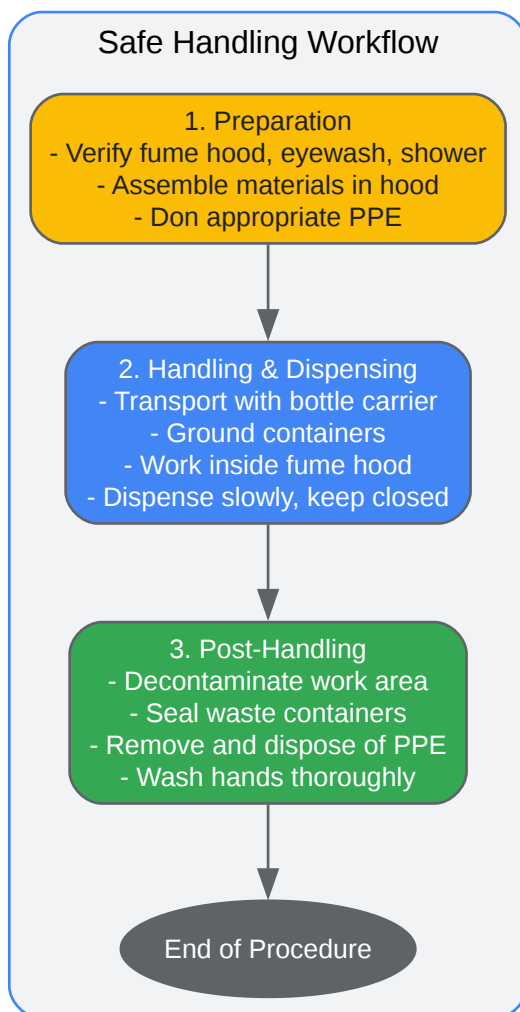
Figure 1: PPE selection workflow for handling **1,3-Dichloro-2-propanol-d5**.

## Operational Plan: Step-by-Step Handling Procedure

Due to its carcinogenic properties, work with this chemical should be performed in a designated area.<sup>[1]</sup><sup>[17]</sup>

- Preparation:
  - Ensure a certified chemical fume hood is operational.<sup>[15]</sup>
  - Verify the availability and accessibility of an eyewash station and safety shower.<sup>[13]</sup>
  - Assemble all necessary equipment and materials, including the chemical, solvents, glassware, and waste containers, inside the fume hood.
  - Don the required PPE as outlined above.
- Handling and Dispensing:
  - Use a bottle carrier for transporting the chemical.<sup>[15]</sup>
  - Ground and bond containers when transferring material to prevent static discharge.<sup>[13]</sup>
  - Perform all manipulations, including weighing and dispensing, within the fume hood to minimize vapor exposure.<sup>[17]</sup>
  - Dispense the liquid slowly and carefully to avoid splashing.<sup>[15]</sup>
  - Keep containers tightly closed when not in use.<sup>[13]</sup>
- Post-Handling:
  - Decontaminate all surfaces and equipment within the fume hood with an appropriate solvent.<sup>[15]</sup>
  - Properly label and seal all waste containers.
  - Remove PPE before leaving the work area, disposing of single-use items as hazardous waste.<sup>[15]</sup>

- Wash hands thoroughly with soap and water after handling the chemical.[13][15]



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow for the safe handling of **1,3-Dichloro-2-propanol-d5**.

## Emergency Procedures

### Spill Response:

- Evacuate: Immediately evacuate the area if the spill is large or outside of a fume hood.
- Isolate: Isolate the spill area for at least 50 meters (150 feet) for liquids.[5][10]
- Ventilate: Ensure the area is well-ventilated.[13]

- Contain: For small spills within a fume hood, absorb the spill with an inert material like vermiculite, sand, or earth.[13] Do not use combustible materials like paper towels as the primary absorbent.
- Collect: Place the absorbent material and any contaminated items into a suitable, sealed container for hazardous waste disposal.[13]
- Decontaminate: Clean the spill area with soap and water.[5][10]

#### Exposure Response:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[13][14]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[13][14] Seek immediate medical attention.[13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[13][14] Seek immediate medical attention.  
[13]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[13][14]

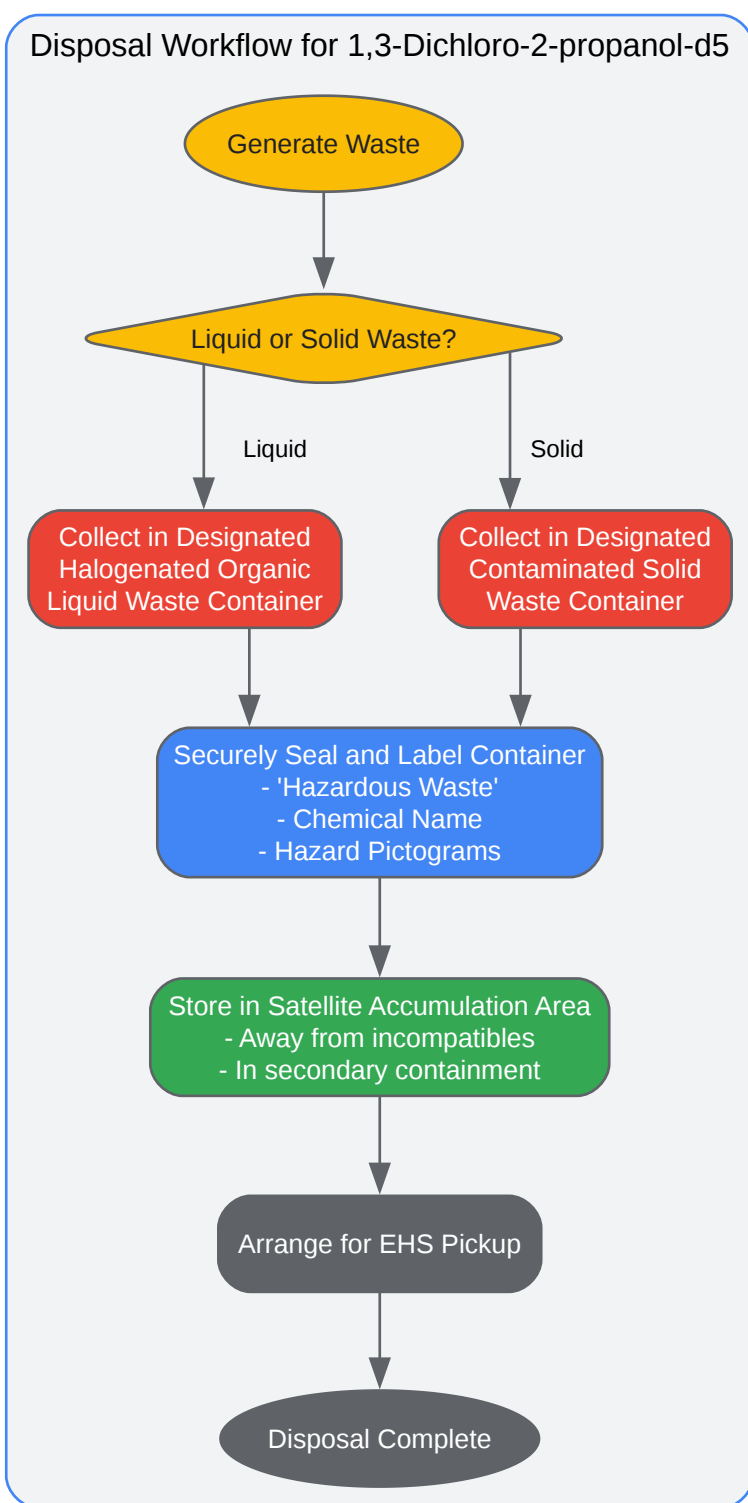
## Disposal Plan

All waste containing **1,3-Dichloro-2-propanol-d5** must be treated as hazardous waste. Given its composition, it should be segregated as halogenated organic waste.[18][19][20]

- Waste Segregation:
  - Do not mix halogenated waste with non-halogenated waste, as this significantly increases disposal costs.[18][19][21]
  - Keep deuterated waste separate from non-deuterated waste streams if required by your institution's policies, although the primary disposal driver is its halogenated and toxic nature.



- Waste Collection:
  - Collect all liquid waste containing **1,3-Dichloro-2-propanol-d5** in a designated, properly labeled hazardous waste container.[\[15\]](#) The container must be made of a chemically resistant material and have a secure, tight-fitting lid.[\[15\]](#)
  - Collect all solid waste that has come into contact with the chemical (e.g., gloves, pipette tips, absorbent materials) in a separate, sealed, and labeled container for solid hazardous waste.[\[15\]](#)
- Labeling and Storage:
  - Label all waste containers with "Hazardous Waste," the full chemical name ("**1,3-Dichloro-2-propanol-d5**"), and the associated hazards (e.g., Toxic, Carcinogen, Combustible).
  - Store the sealed hazardous waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials like strong oxidizing agents.[\[13\]](#)  
[\[15\]](#)
- Final Disposal:
  - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not pour this chemical down the drain.  
[\[19\]](#)



[Click to download full resolution via product page](#)

Figure 3: Waste disposal workflow for **1,3-Dichloro-2-propanol-d5**.

By strictly adhering to these safety and handling protocols, researchers can minimize the risks associated with **1,3-Dichloro-2-propanol-d5** and ensure a safe laboratory environment. Always consult your institution's specific safety guidelines and Chemical Hygiene Plan.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 2. esafetysupplies.com [esafetysupplies.com]
- 3. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. ICSC 1711 - 1,3-DICHLORO-2-PROPANOL [chemicalsafety.ilo.org]
- 5. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. safetyware.com [safetyware.com]
- 7. 1,3-DICHLORO-2-PROPANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 9. Solved How should you dispose of deuterated acetone waste in | Chegg.com [chegg.com]
- 10. pimdata.amgmedical.com [pimdata.amgmedical.com]
- 11. CHEMICAL RESISTANCE TABLE FOR GLOVES - Becky Aktsiaselts [becky.ee]
- 12. 1,3-Dichloro-2-propanol | C<sub>3</sub>H<sub>6</sub>Cl<sub>2</sub>O | CID 7289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. jefferson.edu [jefferson.edu]
- 14. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 15. Hand Protection | Chemical Resistant Butyl/Viton(R) Gloves | All Safety Products [allsafetyproducts.com]
- 16. uhcl.edu [uhcl.edu]
- 17. ehs.stanford.edu [ehs.stanford.edu]
- 18. Best Viton Glove | 892-07, 892-8, 892-09, 892-10 | Showa Glove [allsafeindustries.com]

- 19. 7.2 Organic Solvents [ehs.cornell.edu]
- 20. bucknell.edu [bucknell.edu]
- 21. hazardouswasteexperts.com [hazardouswasteexperts.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Dichloro-2-propanol-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565287#personal-protective-equipment-for-handling-1-3-dichloro-2-propanol-d5]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)